

Proper handling and storage of ZLMT-12

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Compound of Interest

Compound Name: ZLMT-12

Cat. No.: B12404437

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Application Notes and Protocols: **ZLMT-12**

For Research Use Only. Not for use in diagnostic procedures.

Introduction

ZLMT-12 is a novel, highly selective small molecule inhibitor of the pro-inflammatory cytokine, Interleukin-17A (IL-17A). By binding to the IL-17A receptor, **ZLMT-12** effectively blocks downstream signaling pathways implicated in autoimmune and inflammatory diseases. These application notes provide detailed protocols for the proper handling, storage, and in-vitro use of **ZLMT-12**.

Physicochemical Properties

A summary of the key physicochemical properties of **ZLMT-12** is provided below.

Property	Value
Molecular Formula	C ₂₂ H ₂₅ N ₅ O ₃ S
Molecular Weight	455.54 g/mol
Appearance	White to off-white crystalline solid
Purity (HPLC)	≥98%
Solubility	DMSO: ≥50 mg/mL; Ethanol: <1 mg/mL
Storage Temperature	-20°C
Excitation/Emission	Not Applicable

Handling and Storage

3.1. Handling

ZLMT-12 is for research use only. Standard laboratory personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, should be worn when handling the compound. Avoid inhalation of dust and direct contact with skin and eyes.

3.2. Storage

ZLMT-12 is supplied as a lyophilized powder. For long-term storage, it should be stored at -20°C. Once reconstituted, it is recommended to aliquot the solution and store at -80°C to avoid repeated freeze-thaw cycles. Protect from light and moisture.

Reconstitution

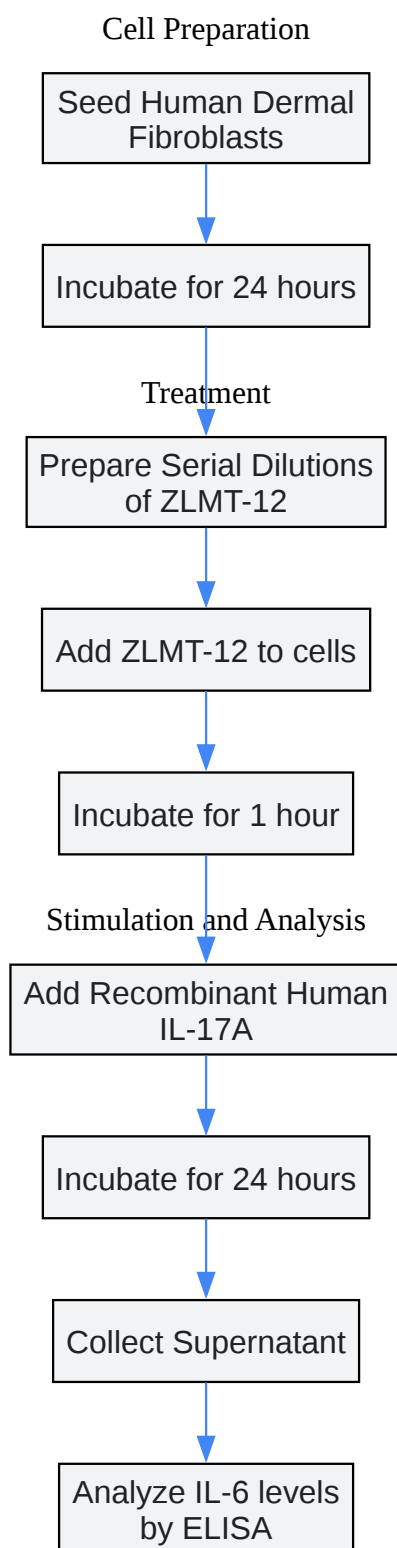
For a 10 mM stock solution, add 219.5 µL of dimethyl sulfoxide (DMSO) to 1 mg of **ZLMT-12**. If further dilutions are required, they should be made in an aqueous buffer. Note that the solubility of **ZLMT-12** in aqueous solutions is limited.

Experimental Protocols

5.1. In-Vitro IL-17A Inhibition Assay

This protocol outlines the procedure to determine the half-maximal inhibitory concentration (IC_{50}) of **ZLMT-12** on IL-17A-induced cytokine release in human dermal fibroblasts.

Workflow for In-Vitro IL-17A Inhibition Assay



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Caption: Workflow for determining the IC₅₀ of **ZLMT-12**.

Procedure:

- Seed human dermal fibroblasts in a 96-well plate at a density of 1×10^4 cells/well and incubate for 24 hours.
- Prepare a serial dilution of **ZLMT-12** in cell culture media, ranging from 1 nM to 100 μ M.
- Remove the media from the cells and add 100 μ L of the **ZLMT-12** dilutions.
- Incubate for 1 hour at 37°C.
- Add 10 ng/mL of recombinant human IL-17A to each well.
- Incubate for an additional 24 hours.
- Collect the cell culture supernatant.
- Measure the concentration of IL-6 in the supernatant using a commercially available ELISA kit.
- Calculate the IC_{50} value by plotting the percentage of IL-6 inhibition against the log concentration of **ZLMT-12**.

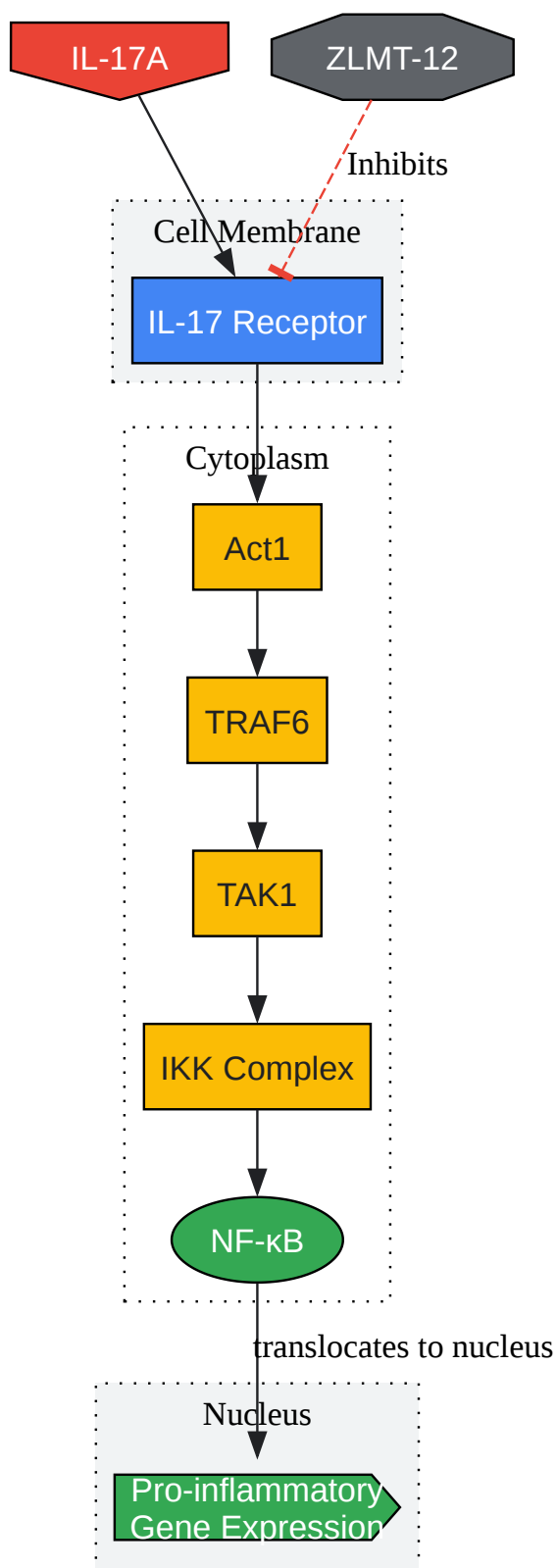
Expected Results:

ZLMT-12 Conc. (nM)	% IL-6 Inhibition
1	5.2 ± 1.1
10	25.8 ± 3.4
50	48.9 ± 4.2
100	75.3 ± 5.9
500	92.1 ± 2.8
1000	98.6 ± 1.5

Signaling Pathway

ZLMT-12 exerts its inhibitory effects by blocking the IL-17A signaling cascade. Upon binding of IL-17A to its receptor, a signaling complex is formed, leading to the activation of downstream transcription factors such as NF- κ B and AP-1. These transcription factors then induce the expression of pro-inflammatory genes. **ZLMT-12** prevents the initial binding of IL-17A, thereby inhibiting the entire downstream cascade.

IL-17A Signaling Pathway and Inhibition by **ZLMT-12**



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Caption: **ZLMT-12** inhibits IL-17A signaling.

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